

Application Notes and Protocols: **cis VH-298**

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Compound of Interest

Compound Name: *cis VH-298*

Cat. No.: *B2420864*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

cis VH-298 is the inactive diastereomer of VH-298, a potent inhibitor of the von Hippel-Lindau (VHL) E3 ubiquitin ligase interaction with Hypoxia-Inducible Factor-alpha (HIF- α).^{[1][2]} Due to its lack of significant binding affinity to VHL, **cis VH-298** serves as an ideal negative control for in vitro and in vivo experiments investigating the effects of VHL inhibition and HIF pathway activation by VH-298.^{[3][4]} Proper storage and handling of **cis VH-298** are crucial for maintaining its integrity and ensuring the validity of experimental results.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C ₂₇ H ₃₃ N ₅ O ₄ S	^[2]
Molecular Weight	523.65 g/mol	^[2]
Appearance	White to off-white powder	^[5]
Purity	≥98% (HPLC)	^[2]
CAS Number	2097381-86-5	^[2]

Storage and Stability

Proper storage of **cis VH-298** is essential to prevent degradation and maintain its chemical integrity.

Form	Storage Temperature	Shelf Life	Special Instructions
Solid (Powder)	-20°C	3 years	Keep in a tightly sealed container, protected from light and moisture. [5] [6]
Stock Solution (-80°C)	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles. [6]
Stock Solution (-20°C)	-20°C	1 month	Aliquot and protect from light. [1] [6]

Solubility

Solvent	Maximum Concentration	Reference
DMSO	100 mM (52.37 mg/mL)	[2]
Ethanol	100 mM (52.37 mg/mL)	[2]

For in vivo applications, specific formulations are required to achieve the desired solubility and bioavailability.

Formulation	Components	Solubility	Reference
Protocol 1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.77 mM)	[1]
Protocol 2	10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (4.77 mM)	[1]
Protocol 3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.77 mM)	[1]

Note: When preparing formulations, it is recommended to first dissolve **cis VH-298** in DMSO and then add the co-solvents sequentially.[1] If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[1] For in vivo experiments, it is best to prepare the working solution fresh on the day of use.[1]

Safety and Handling

Personal Protective Equipment (PPE):

- Wear protective gloves, a laboratory coat, and safety goggles.[5]

Handling:

- Avoid inhalation of dust or aerosols.[7]
- Prevent contact with skin and eyes.[5][7]
- Use in a well-ventilated area.[7]
- Do not eat, drink, or smoke when handling this product.[7]
- Wash hands thoroughly after handling.[7]

First Aid Measures:

- If swallowed: Call a poison center or doctor if you feel unwell and rinse your mouth.[7]

- In case of skin contact: Rinse the skin thoroughly with plenty of water and remove contaminated clothing.[7]
- In case of eye contact: Immediately flush the eyes with large amounts of water, removing contact lenses if present.[7]
- If inhaled: Move the person to fresh air.[7]

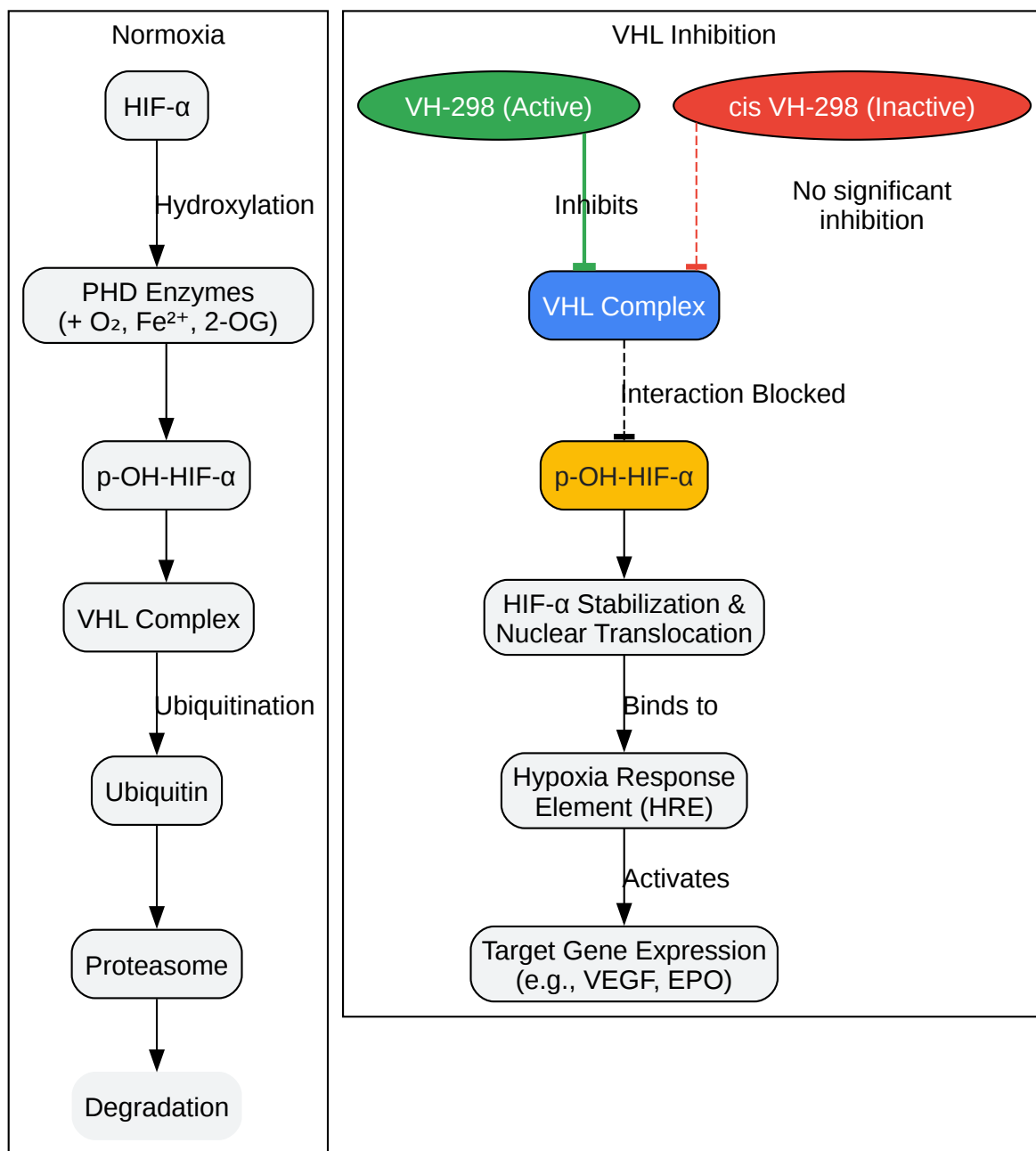
Disposal:

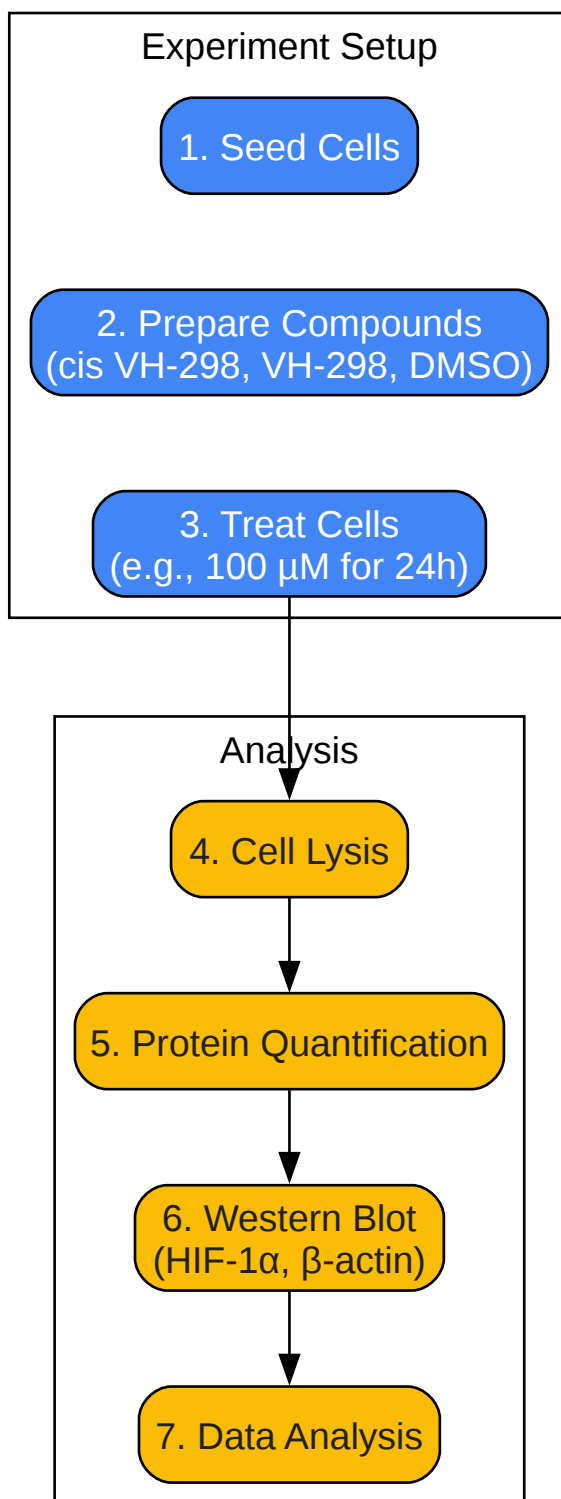
- Dispose of the compound and its container in accordance with local, regional, and national regulations.[5][7] Avoid release into the environment.[7]

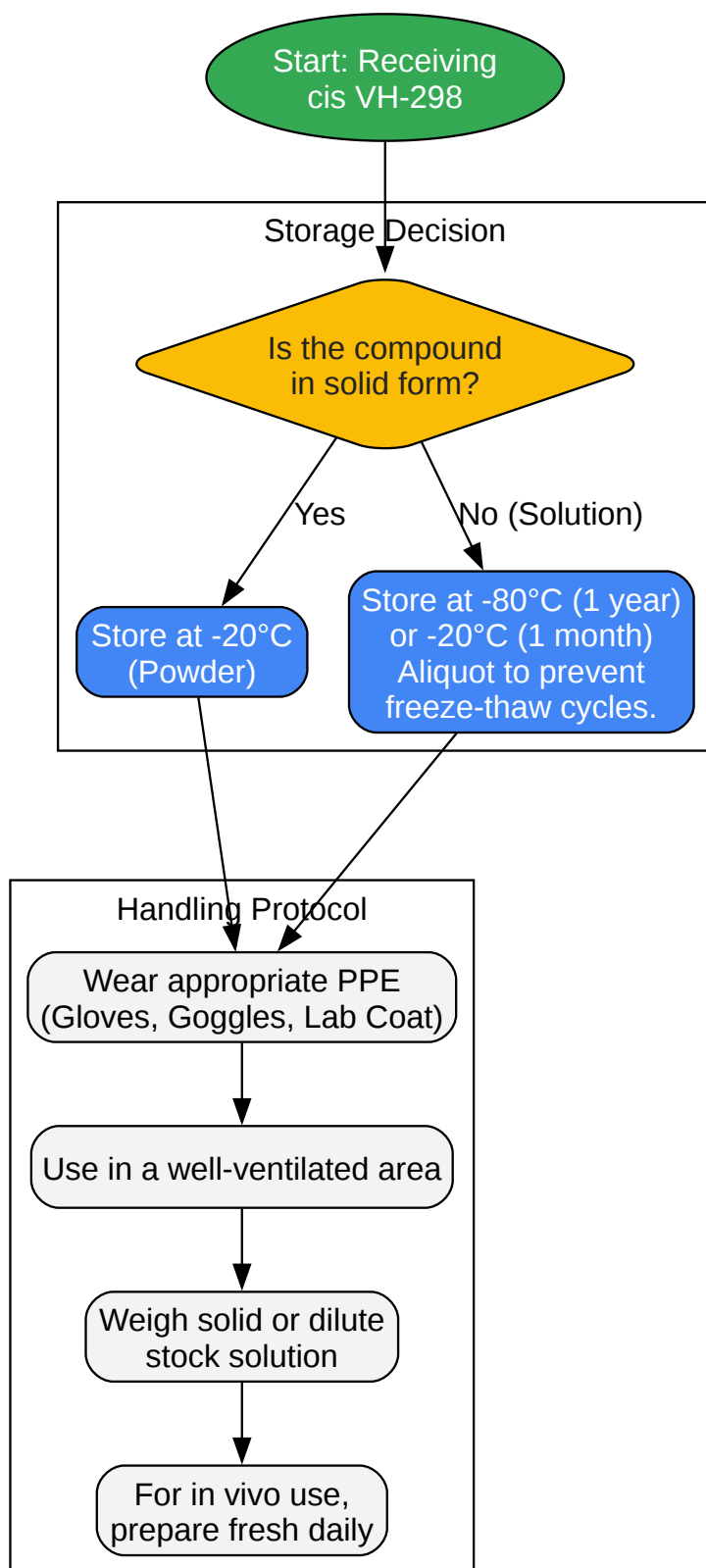
Mechanism of Action: A Negative Control

Under normoxic conditions, HIF- α is hydroxylated by prolyl hydroxylase domain (PHD) enzymes. This allows for its recognition by the VHL E3 ubiquitin ligase complex, leading to ubiquitination and subsequent proteasomal degradation. The active compound, VH-298, competitively binds to VHL, preventing the VHL:HIF- α interaction and thereby stabilizing HIF- α , which can then translocate to the nucleus and activate the transcription of hypoxia-responsive genes.[3][8]

cis VH-298, due to a change in the orientation of the hydroxyl group on the proline scaffold, exhibits a significant loss of binding specificity for VHL.[1][9] This makes it an excellent negative control to demonstrate that the observed biological effects of VH-298 are indeed due to its specific interaction with VHL.







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- To cite this document: BenchChem. [Application Notes and Protocols: cis VH-298]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2420864/docs#application-notes-and-protocols-cis-vh-298\]](https://www.benchchem.com/product/b2420864/docs#application-notes-and-protocols-cis-vh-298)

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